

Application Notes and Protocols for (S,R,S)-AHPC-phenylacetic acid

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Compound of Interest

Compound Name: (S,R,S)-AHPC-phenylacetic acid

Cat. No.: B15543153

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(S,R,S)-AHPC-phenylacetic acid is a key chemical entity used in the development of Proteolysis-Targeting Chimeras (PROTACs). It functions as an E3 Ligase Ligand-Linker Conjugate, specifically designed to be incorporated into PROTACs that recruit the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1] These PROTACs leverage the cell's own ubiquitin-proteasome system to induce the degradation of specific target proteins.[2] Given its role in sophisticated drug development, stringent adherence to proper handling and storage protocols is essential to ensure its stability, purity, and performance in experimental settings.

This document provides detailed guidelines, safety protocols, and recommended procedures for the handling and storage of **(S,R,S)-AHPC-phenylacetic acid**.

Material Information

- Product Name: **(S,R,S)-AHPC-phenylacetic acid**
- Synonyms: VHL Ligand-Linker Conjugate

- CAS Number: 2010985-19-8[3]
- Molecular Formula: C₃₀H₃₆N₄O₅[1]
- Molecular Weight: 548.70 g/mol [1]
- Primary Application: Synthesis of PROTACs for targeted protein degradation.[1][2]

Safety, Handling, and Personal Protective Equipment (PPE)

Safe handling is paramount to protect laboratory personnel and maintain the integrity of the compound. The following guidelines are derived from standard safety data sheets for this and similar chemical compounds.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][4]
- Ensure safety showers and eyewash stations are readily accessible.[4]

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[3]
- Hand Protection: Handle with chemical-impermeable gloves (e.g., nitrile rubber) that have been inspected for integrity prior to use. Wash and dry hands thoroughly after handling.[3][4]
- Skin and Body Protection: Wear a lab coat, and for larger quantities or when there is a risk of splashing, consider fire/flame resistant and impervious clothing.[3][4]
- Respiratory Protection: If dust or aerosols are generated, or if exposure limits are exceeded, use a full-face respirator with an appropriate filter.[3][4]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid the formation of dust and aerosols.[3]
- Do not eat, drink, or smoke in laboratory areas.[4]
- Wash hands thoroughly after handling the material.[4]

Storage Guidelines

The stability of **(S,R,S)-AHPC-phenylacetic acid** is critical for its efficacy in PROTAC synthesis. Storage conditions can vary based on the form of the material (solid vs. solution) and the intended duration of storage.

General Storage

- Store in a tightly closed container.[3]
- Keep in a dry, cool, and well-ventilated place.[3]
- Protect from light, especially for solutions.[5]
- Store away from incompatible materials and foodstuffs.[3]

Recommended Storage Conditions

The following table summarizes recommended storage temperatures for **(S,R,S)-AHPC-phenylacetic acid** and related conjugates. Users should always refer to the Certificate of Analysis provided by the supplier for specific recommendations.

Form	Short-Term Storage	Long-Term Storage	Notes	Source
Solid (Powder)	Room Temperature	2-8°C	May vary by supplier. Continental US shipments are often at room temp.	[1][6]
Stock Solution	-20°C (up to 1 month)	-80°C (up to 6 months)	Protect from light and store under nitrogen if possible. Avoid repeated freeze-thaw cycles.	[2][5]

Spill and Disposal Procedures

Spill Containment and Cleanup

- Evacuate: Keep unnecessary personnel away from the spill area.[3]
- Ventilate: Ensure adequate ventilation.[3]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[3]
- Cleanup (Solid): Carefully sweep up or vacuum the material, avoiding dust formation. Use spark-proof tools.[3]
- Cleanup (Solution): Absorb with an inert, non-combustible material (e.g., sand, diatomite).[4]
- Collect: Place the collected material in a suitable, closed container for disposal.[3]

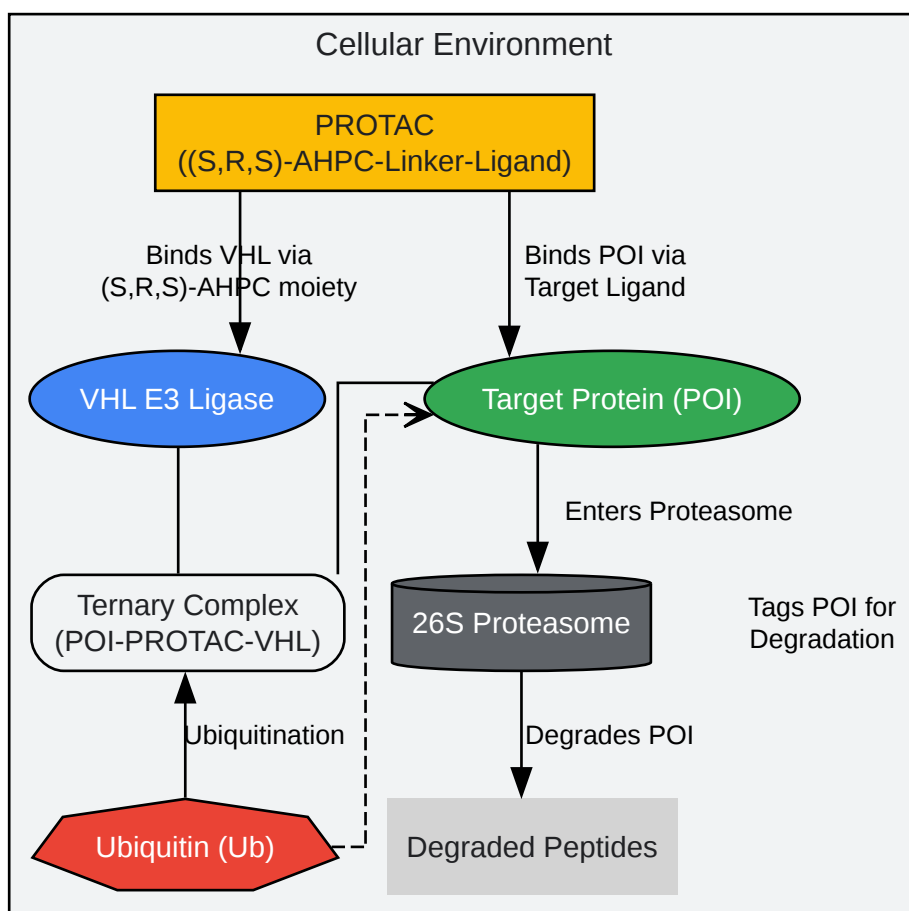
Waste Disposal

- Disposal must be conducted in accordance with all local, state, and federal regulations.

- The material may be sent to a licensed chemical destruction facility or disposed of via controlled incineration with flue gas scrubbing.[3]
- Do not contaminate water, foodstuffs, or feed through storage or disposal.[3]

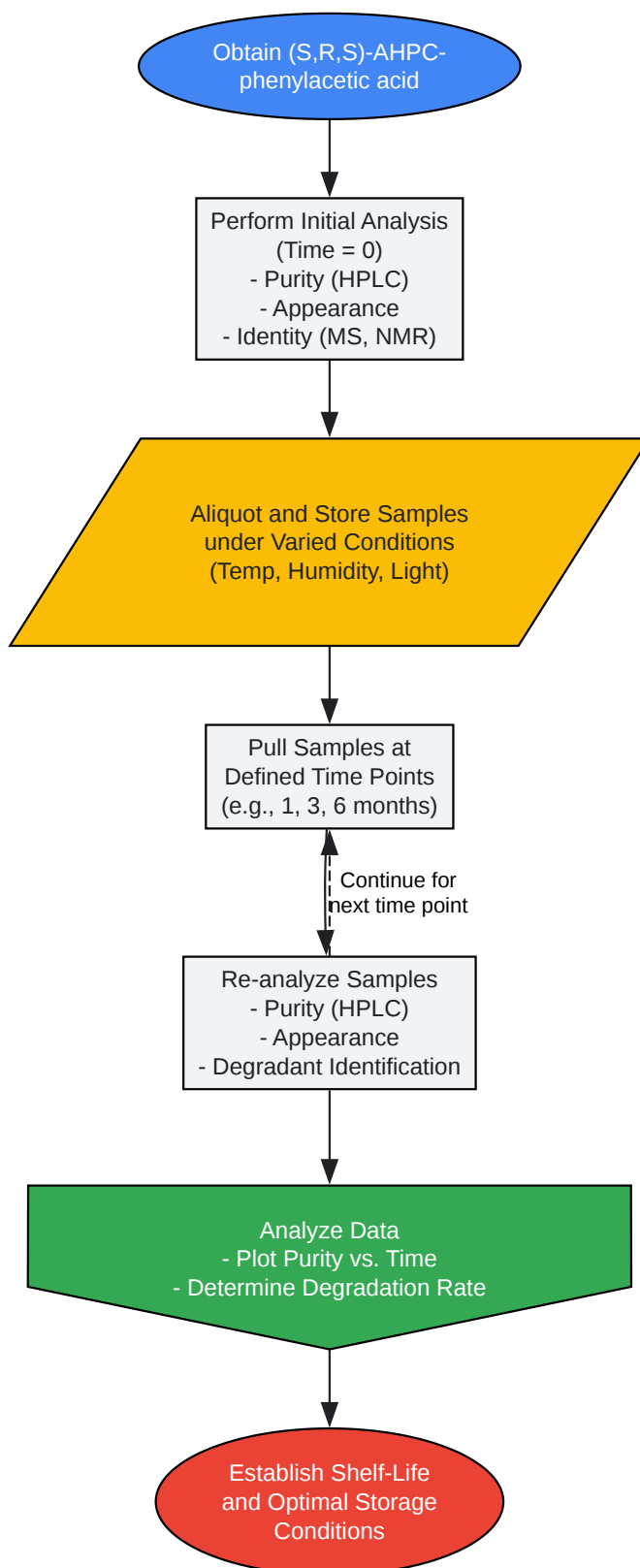
Mechanism of Action and Experimental Workflow Visualization

To contextualize the importance of proper handling, the following diagrams illustrate the compound's role in targeted protein degradation and a general workflow for assessing its stability.



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Caption: Mechanism of action for a PROTAC utilizing an (S,R,S)-AHPC moiety to recruit VHL E3 ligase.



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Caption: Generalized experimental workflow for stability testing of **(S,R,S)-AHPC-phenylacetic acid**.

Experimental Protocol: Stability Assessment

The following is a generalized protocol for assessing the chemical stability of **(S,R,S)-AHPC-phenylacetic acid**. This protocol is based on principles outlined in ICH guidelines and should be adapted based on specific laboratory capabilities and regulatory requirements.[7][8]

Objective

To determine the degradation rate and identify optimal storage conditions for **(S,R,S)-AHPC-phenylacetic acid** in both solid and solution forms.

Materials

- **(S,R,S)-AHPC-phenylacetic acid** (solid)
- Appropriate solvent (e.g., DMSO, DMF)
- Vials (amber and clear glass)
- HPLC system with a suitable column (e.g., C18)
- LC-MS system for degradant identification
- Temperature and humidity-controlled stability chambers
- Photostability chamber

Procedure

Part A: Initial Analysis (Time = 0)

- Characterize the initial batch of the compound thoroughly.
- Appearance: Record the physical appearance (e.g., color, form).

- Purity: Determine the initial purity using a validated HPLC method. The peak area of the main compound will serve as the baseline.
- Identity: Confirm the identity using LC-MS to obtain the mass and NMR for structural confirmation.

Part B: Sample Preparation and Storage

- Solid State: Aliquot approximately 1-5 mg of the solid compound into separate amber and clear glass vials.
- Solution State: Prepare a stock solution (e.g., 10 mM in DMSO). Aliquot the solution into amber and clear glass vials.
- Storage Conditions: Place the sets of vials into stability chambers under various conditions. A sample matrix is suggested below.

Condition	Temperature	Relative Humidity (%)	Light Exposure
Long-Term	2-8°C	Ambient	Protected
Intermediate	25°C	60%	Protected
Accelerated	40°C	75%	Protected
Photostability	25°C	Ambient	ICH Q1B Standard

Part C: Time-Point Analysis

- At designated time points (e.g., 2 weeks, 1 month, 3 months, 6 months), remove one vial from each storage condition.
- For solid samples, dissolve in a known volume of solvent to prepare for analysis.
- Analyze each sample by HPLC to determine the remaining purity.
- Record any changes in physical appearance.

- Use LC-MS to identify and quantify any significant degradation products that appear.

Data Analysis

- For each storage condition, plot the percentage of remaining **(S,R,S)-AHPC-phenylacetic acid** against time.
- Analyze the data to determine the degradation kinetics. For accelerated conditions, the Arrhenius equation can be used to predict long-term stability at recommended storage temperatures.
- Based on the results, establish a recommended re-test date or shelf-life and confirm the optimal storage conditions (temperature, light protection, etc.).

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